

stability of all-trans-13,14-Dihydroretinol in different solvents

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Compound of Interest

Compound Name: all-trans-13,14-Dihydroretinol

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Technical Support Center: All-trans-13,14-Dihydroretinol

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and troubleshooting for experiments involving **all-trans-13,14-Dihydroretinol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **all-trans-13,14- Dihydroretinol**?

For long-term stability, **all-trans-13,14-Dihydroretinol** should be stored at -80°C.[1] Under these conditions, it is reported to be stable for at least two years.[1] Alternatively, storage at temperatures below -15°C is also suggested. The compound is typically shipped on dry ice to maintain its integrity.[1]

Q2: How should I handle **all-trans-13,14-Dihydroretinol** in the laboratory to minimize degradation?

Due to the sensitivity of retinoids to environmental factors, all procedures involving **all-trans-13,14-Dihydroretinol** should be performed under dim red light to prevent photodegradation.[2]







It is also highly sensitive to air, and exposure should be minimized. It is advisable to work under an inert atmosphere (e.g., argon or nitrogen) whenever possible.

Q3: What solvents are suitable for dissolving all-trans-13,14-Dihydroretinol?

All-trans-13,14-Dihydroretinol is supplied by some manufacturers as a solution in ethyl acetate (5 mg/ml).[1] It is also reported to be slightly soluble in chloroform and methanol.[1] For other retinoids, such as all-trans-retinoic acid, organic solvents are used for stock solutions to ensure maximum long-term stability, as they are practically insoluble in aqueous solutions and degrade rapidly.[3] When preparing solutions, it is recommended to use fresh, peroxide-free solvents.

Q4: Is there any information on the stability of **all-trans-13,14-Dihydroretinol** in different solvents at room temperature?

Currently, there is a lack of specific quantitative data in the public domain detailing the stability of **all-trans-13,14-Dihydroretinol** in various solvents at room temperature. However, based on the behavior of the parent compound, all-trans-retinol, significant degradation can be expected. For instance, all-trans-retinol in methanol with the antioxidant BHT can still show up to 6% degradation when stored at room temperature.[4] It is strongly recommended to prepare solutions fresh and keep them cold during analysis.[4]

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or poor analytical results (e.g., lower than expected concentration).	Degradation of the compound due to improper handling or storage.	- Always handle the compound under dim red light.[2]- Prepare solutions fresh for each experiment Store stock solutions at -80°C under an inert atmosphere.[1][3]- Use high-purity, peroxide-free solvents.
Appearance of unexpected peaks in chromatography.	Isomerization or degradation of all-trans-13,14-Dihydroretinol.	- Exposure to light can cause isomerization.[2] Ensure all steps are carried out in low-light conditions Thermal stress can lead to degradation. Avoid high temperatures during sample preparation Check for potential contaminants in solvents or reagents.
Difficulty in dissolving the compound.	Low solubility in the chosen solvent.	- Refer to solubility information; it is slightly soluble in chloroform and methanol.[1]-Consider using ethyl acetate, in which it is known to be soluble.[1]- Gentle warming or sonication may aid dissolution, but be cautious of potential degradation.

Data and Protocols Stability and Storage Summary



Parameter	Recommendation / Data	Source(s)
Long-term Storage Temperature	-80°C or ≤ -15°C	[1]
Stated Long-term Stability	≥ 2 years at -80°C	[1]
Shipping Condition	Dry Ice	[1]
Solubility	- 5 mg/ml in ethyl acetate- Slightly soluble in chloroform- Slightly soluble in methanol	[1]
Light Sensitivity	High; handle under dim red light	[2]
Air Sensitivity	High	

Experimental Protocol: General Handling and Preparation of Solutions

- Environment: All manipulations should be conducted in a laboratory with minimal light, preferably under red light conditions to prevent photo-isomerization and degradation.[2]
- Inert Atmosphere: If possible, handle the solid compound and its solutions under an inert gas like argon or nitrogen to minimize oxidation.
- Solvent Preparation: Use HPLC-grade or equivalent high-purity solvents. Ensure that ethers are peroxide-free.
- Solution Preparation:
 - Allow the vial of all-trans-13,14-Dihydroretinol to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Weigh the required amount of the solid compound rapidly.
 - Dissolve in the appropriate solvent (e.g., ethyl acetate) to the desired concentration.



- If necessary, use a vortex mixer or sonicator briefly to aid dissolution, avoiding excessive heating.
- Storage of Solutions: For short-term storage, keep solutions on ice and protected from light. For longer-term storage, aliquot into amber vials, purge with inert gas, and store at -80°C.[3] It is highly recommended to prepare fresh solutions for optimal results.

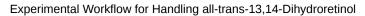
Analytical Method: High-Performance Liquid Chromatography (HPLC)

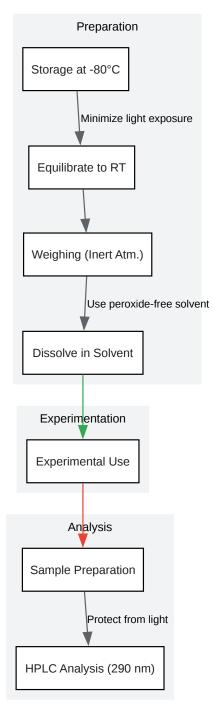
While specific methods for **all-trans-13,14-Dihydroretinol** are not detailed in the search results, a general approach based on the analysis of other retinoids can be adapted.

- Column: A C18 reversed-phase column is commonly used for retinoid separation.[5][6]
- Mobile Phase: An isocratic or gradient system with a mixture of an organic solvent (e.g., methanol, acetonitrile) and a buffered aqueous solution is typical. For example, a mobile phase of 85% methanol and 15% 0.01 M sodium acetate buffer (pH 5.2) has been used for other retinoids.[6]
- Detection: UV detection is suitable. The maximum absorbance for all-trans-13,14-Dihydroretinol is at 290 nm.[2]
- Sample Preparation: Samples containing all-trans-13,14-Dihydroretinol should be extracted using a suitable organic solvent. All extraction steps must be performed under dim red light.[2]

Visualizations

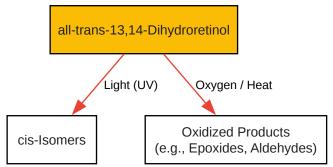








Potential Degradation Pathways for all-trans-13,14-Dihydroretinol



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